

Technical Guide: (S)-2-Amino-3-cyclopropylpropanoic Acid

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Compound of Interest

Compound Name: 2-Amino-3-cyclopropylpropanoic acid

Cat. No.: B095731

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An In-depth Examination of a Conformationally Constrained Alanine Analogue for Advanced Research and Drug Development

Introduction

(S)-2-Amino-3-cyclopropylpropanoic acid, also known as L-Cyclopropylalanine, is a non-proteinogenic amino acid that has garnered significant interest within the scientific community. [1][2] Structurally, it is an analogue of the natural amino acid L-alanine, where a cyclopropyl ring replaces a methyl proton. This seemingly minor substitution imparts significant and valuable properties, primarily by introducing conformational rigidity. This guide provides a comprehensive overview of its properties, synthesis, and applications, tailored for professionals in chemical research and pharmaceutical development.

The cyclopropyl moiety is a cornerstone of its utility, influencing the molecule's reactivity and enhancing its potential in medicinal chemistry.[3] Its incorporation into peptides or small molecule drug candidates can lock the molecular backbone into a preferred conformation, which is a critical strategy for enhancing binding affinity and selectivity for biological targets. Furthermore, this compound serves as a versatile building block in organic synthesis for creating more complex molecules with potential biological activity.[3]

Physicochemical and Structural Properties

Understanding the fundamental properties of **(S)-2-Amino-3-cyclopropylpropanoic acid** is essential for its effective application in research and synthesis. The compound typically presents as a white to off-white solid.[2]

Table 1: Core Physicochemical Properties

Property	Value	Source(s)
Molecular Formula	C6H11NO2	[1]
Molecular Weight	129.16 g/mol	[1]
CAS Number	102735-53-5	[1]
IUPAC Name	(2S)-2-amino-3-cyclopropylpropanoic acid	[1]
Synonyms	L-Cyclopropylalanine, L-3-cyclopropylalanine	[1]
Solubility	Water: 80-100 mg/mL (Sonication may be needed)	, [2][4]
Storage	Powder: -20°C for 3 years; In solvent: -80°C for 6 months	[2][5]

The key structural feature is the cyclopropyl group attached to the β -carbon. This three-membered ring system is highly strained, which influences its electronic properties and reactivity. More importantly, it restricts the rotation around the $\text{C}\alpha\text{-C}\beta$ bond, a property that medicinal chemists exploit to design compounds with improved pharmacological profiles.

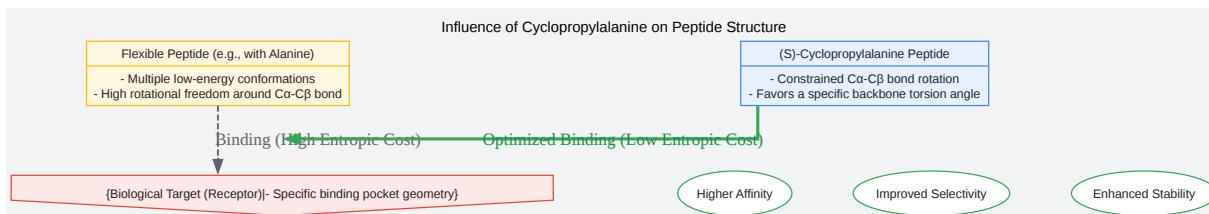
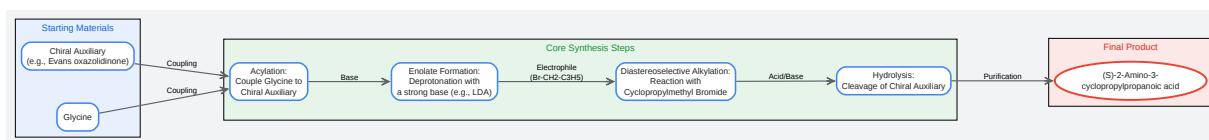
Synthesis and Stereochemical Control

The synthesis of non-natural amino acids with high enantiopurity is a critical challenge in organic chemistry. For **(S)-2-Amino-3-cyclopropylpropanoic acid**, asymmetric synthesis is paramount to ensure the correct stereochemistry for biological applications. Various methods have been developed, often employing chiral auxiliaries or catalysts.

One common and effective strategy involves the diastereoselective alkylation of a chiral glycine enolate equivalent. This approach leverages a removable chiral auxiliary to direct the incoming

electrophile (a cyclopropylmethyl halide) to one face of the enolate, thereby establishing the desired (S)-stereocenter at the α -carbon.

Diagram 1: Conceptual Workflow for Asymmetric Synthesis



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Sources

- 1. (2S)-2-amino-3-cyclopropylpropanoic acid | C6H11NO2 | CID 6951383 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. chemimpex.com [chemimpex.com]
- 4. (S)-2-Amino-3-cyclopropylpropanoic acid | Peptide | TargetMol [targetmol.com]
- 5. abmole.com [abmole.com]
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